

Technical Support Center: Handling Air-Sensitive Ferrous Chloride Dihydrate

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Compound of Interest

Compound Name: *Ferrous chloride dihydrate*

CAS No.: 20049-66-5

Cat. No.: B8270115

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling, storage, and use of air-sensitive **ferrous chloride dihydrate** ($\text{FeCl}_2 \cdot 2\text{H}_2\text{O}$).

Frequently Asked Questions (FAQs)

Q1: What is **ferrous chloride dihydrate** and why is it considered air-sensitive?

A1: **Ferrous chloride dihydrate** is a hydrated form of iron(II) chloride, appearing as a pale green or yellowish crystalline solid.[1] It is considered air-sensitive because the iron(II) (ferrous) ion is readily oxidized to the iron(III) (ferric) state in the presence of oxygen, especially in solution.[2][3] This oxidation can lead to the formation of ferric chloride and iron(III) oxides or hydroxides, which will impact the integrity and reactivity of the compound in your experiments. [1][2][3]

Q2: How should I properly store **ferrous chloride dihydrate**?

A2: To maintain its integrity, **ferrous chloride dihydrate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[4][5] It is crucial to store it under an inert

atmosphere, such as nitrogen or argon, to prevent oxidation.[6][7] The material is hygroscopic, meaning it readily absorbs moisture from the air, which can also promote degradation.[6]

Q3: What are the visible signs of degradation or oxidation of **ferrous chloride dihydrate**?

A3: Fresh, unoxidized ferrous chloride solutions are typically a pale green color.[8] A color change to yellow, orange, or brown is a strong indicator of oxidation to ferric chloride.[2][9] Solid ferrous chloride that has been exposed to air may also exhibit a tan or brownish appearance.[9]

Q4: What personal protective equipment (PPE) should I use when handling **ferrous chloride dihydrate**?

A4: When handling **ferrous chloride dihydrate**, it is essential to wear appropriate personal protective equipment. This includes:

- Eye Protection: Chemical safety goggles and/or a full face shield.[5][10]
- Skin Protection: Impervious protective clothing, such as a lab coat, apron, or coveralls, and gloves.[4][10]
- Respiratory Protection: If there is a risk of dust formation, a NIOSH-approved respirator should be used.[4][5]

Q5: How should I dispose of waste **ferrous chloride dihydrate**?

A5: Dispose of unused **ferrous chloride dihydrate** and its containers in accordance with federal, state, and local regulations.[4] It should be treated as hazardous waste.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Pale green solution turns yellow/brown during experiment.	Oxidation of Fe(II) to Fe(III) due to exposure to air.	1. Ensure all steps are performed under a continuous flow of an inert gas (e.g., nitrogen or argon).2. Use degassed solvents for your reaction.3. If possible, add a small amount of a reducing agent, like iron powder, to the solution to help prevent oxidation.[9]
Reaction yields are consistently low or product is impure.	The starting ferrous chloride dihydrate may be partially or fully oxidized.	1. Visually inspect the solid for any discoloration (yellow or brown).2. Before use, you can attempt to purify the ferrous chloride by recrystallization under an inert atmosphere.3. Consider purchasing a new, sealed bottle of the reagent.
Solid ferrous chloride dihydrate appears clumpy and discolored.	The compound has likely been exposed to both air and moisture.	1. For non-critical applications, the material might still be usable, but expect impurities.2. For sensitive reactions, it is highly recommended to discard the compromised reagent and use a fresh supply.

Data Presentation

Table 1: Physical and Chemical Properties of Ferrous Chloride and its Hydrates

Property	Ferrous Chloride (Anhydrous)	Ferrous Chloride Dihydrate	Ferrous Chloride Tetrahydrate
Chemical Formula	FeCl ₂	FeCl ₂ ·2H ₂ O	FeCl ₂ ·4H ₂ O
Molar Mass	126.751 g/mol [8]	161.78 g/mol	198.8102 g/mol [8]
Appearance	White to off-white solid[8]	Pale green or yellowish crystalline solid[1]	Pale green solid[8]
Melting Point	677 °C[8]	120 °C[8]	105 °C[8]
Boiling Point	1,023 °C[8]	N/A	N/A
Solubility in Water	68.5 g/100 mL (20 °C) [8]	Highly soluble	Highly soluble[8]

Experimental Protocols

Protocol 1: General Handling of Solid **Ferrous Chloride Dihydrate** in an Inert Atmosphere

This protocol outlines the basic steps for safely handling solid **ferrous chloride dihydrate** outside of a glovebox using Schlenk techniques.

- **Glassware Preparation:** All glassware must be thoroughly dried in an oven (e.g., at 125°C overnight) to remove adsorbed moisture.[11][12][13] Assemble the hot glassware and allow it to cool under a stream of dry inert gas (nitrogen or argon).
- **Inert Atmosphere Setup:** Connect the reaction flask to a Schlenk line or a manifold that provides a positive pressure of inert gas. Use a bubbler filled with mineral oil to monitor the gas flow and prevent over-pressurization.[11][12]
- **Reagent Transfer:**
 - Briefly remove the stopper from the reaction flask while maintaining a strong outflow of inert gas to create a protective "curtain."
 - Quickly add the pre-weighed **ferrous chloride dihydrate** to the flask.

- Immediately reseal the flask.
- Purge the flask with the inert gas for several minutes to remove any air that may have entered.

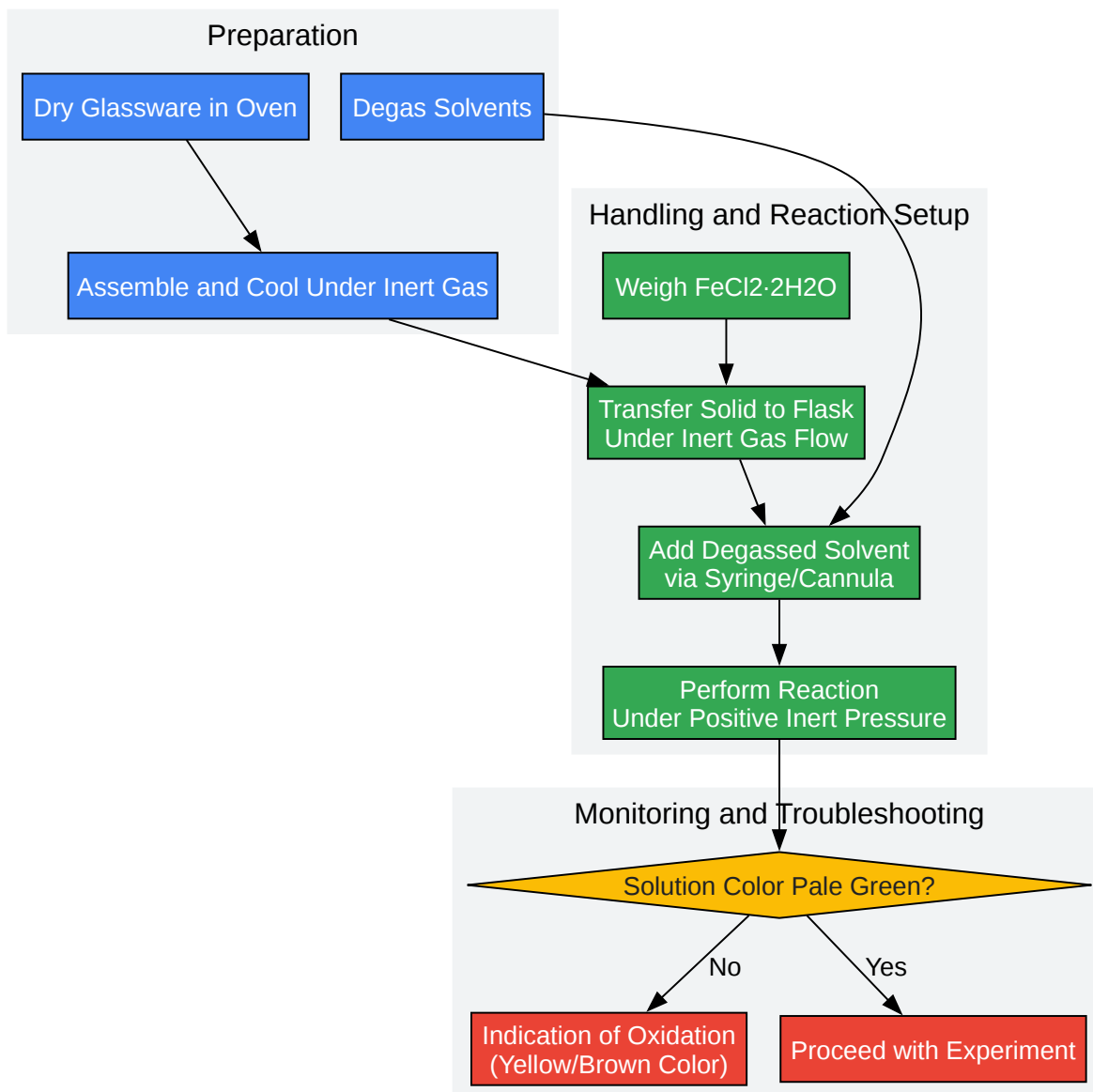
Protocol 2: Preparation of a Ferrous Chloride Solution under Inert Atmosphere

This protocol describes the preparation of a ferrous chloride solution for use in a reaction.

- **Solvent Degassing:** Before use, degas the solvent by sparging with an inert gas for at least 30 minutes or by using several freeze-pump-thaw cycles.
- **Inert Atmosphere Setup:** Set up the reaction flask containing the solid **ferrous chloride dihydrate** under a positive pressure of inert gas as described in Protocol 1.
- **Solvent Transfer:** Transfer the degassed solvent to the reaction flask via a cannula or a gas-tight syringe.
- **Dissolution:** Stir the mixture until the **ferrous chloride dihydrate** is fully dissolved. The resulting solution should be a pale green color. If the solution appears yellow or brown, it is an indication of oxidation, and the solution may not be suitable for your intended reaction.

Mandatory Visualization

Workflow for Handling Air-Sensitive Ferrous Chloride Dihydrate



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Caption: Workflow for Handling Air-Sensitive **Ferrous Chloride Dihydrate**.

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